

Proper Disposal of TAK-220: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tak-220

Cat. No.: B1681209

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **TAK-220**, a CCR5 antagonist.

While **TAK-220** is classified as a non-hazardous material, adherence to established laboratory safety protocols is paramount to maintain a safe working environment and ensure regulatory compliance.^[1] The following procedures outline the recommended steps for the disposal of **TAK-220** in solid form and in solution.

Disposal of Solid TAK-220

According to the Safety Data Sheet (SDS), solid **TAK-220** waste can be managed through a straightforward collection process.^[1]

Experimental Protocol:

- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- **Containment:** In the event of a spill, gently sweep the solid material or collect it with a wet cloth to prevent the generation of dust.^[1]
- **Collection:** Place the collected **TAK-220** waste into a suitable, clearly labeled container.

- Disposal: The sealed container should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.

Disposal of TAK-220 Solutions

For **TAK-220** dissolved in solvents, such as Dimethyl Sulfoxide (DMSO), the disposal procedure is dictated by the hazards associated with the solvent.

Experimental Protocol:

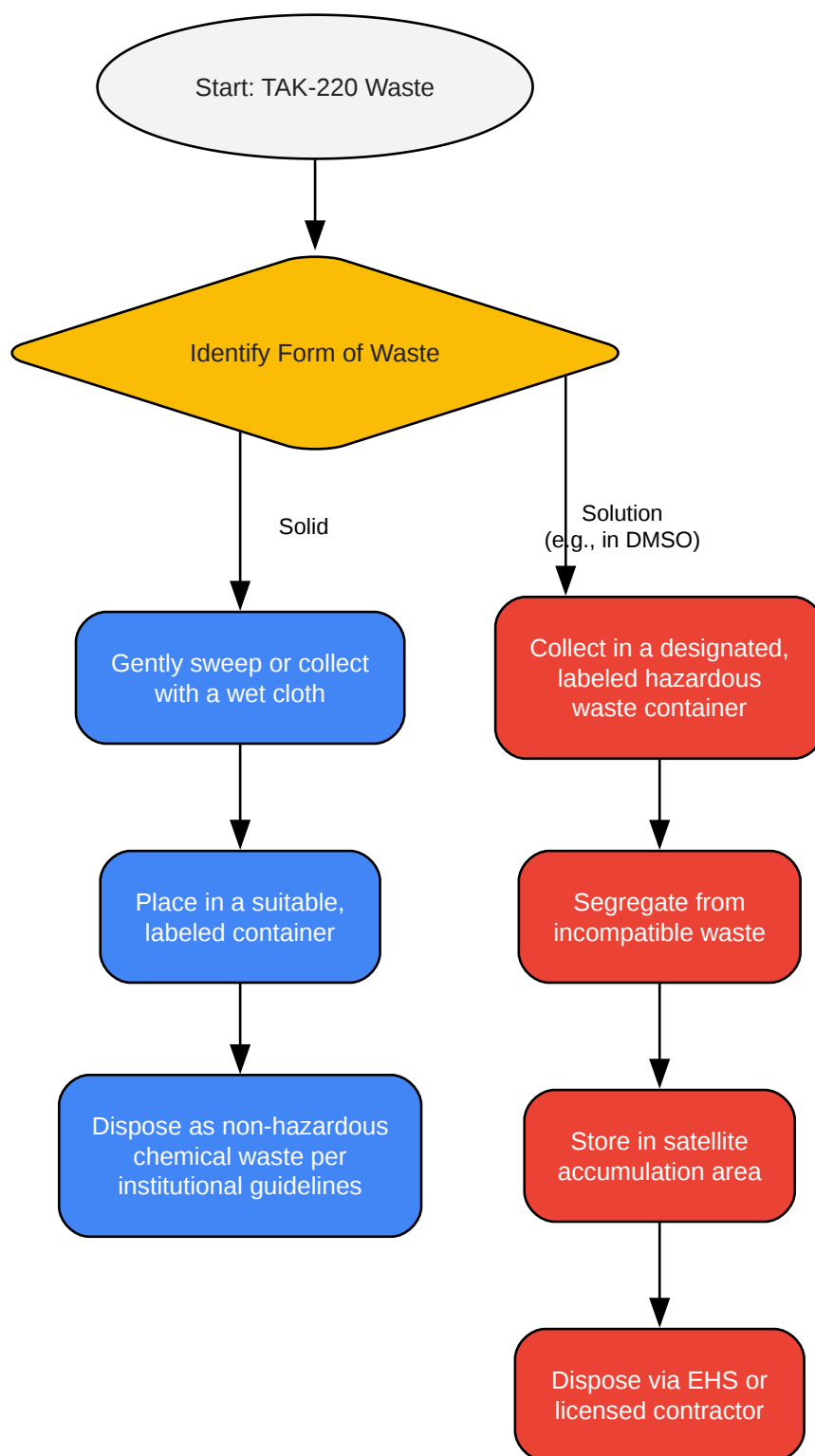
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Waste Collection: Collect all solutions containing **TAK-220** in a designated, sealed, and properly labeled hazardous waste container. The label should clearly identify the contents, including the solvent and the presence of **TAK-220**.
- Segregation: Do not mix waste streams. Keep **TAK-220** solutions separate from other incompatible chemical wastes.
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Quantitative Data Summary

Characteristic	Value	Reference
Chemical Name	1-acetyl-N-[3-[4-[[4-(aminocarbonyl)phenyl]methyl]-1-piperidiny]propyl]-N-(3-chloro-4-methylphenyl)-4-piperidinecarboxamide	[2]
CAS Number	333994-00-6	[2][3]
Hazard Classification	Non-hazardous	[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **TAK-220**.



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Caption: **TAK-220** Disposal Workflow.

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References

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